

Application Notes and Protocols for In Vitro Experiments with DIM-C-pPhOCH₃

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Compound of Interest

Compound Name: DIM-C-pPhOCH₃

Cat. No.: B1670647

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Introduction

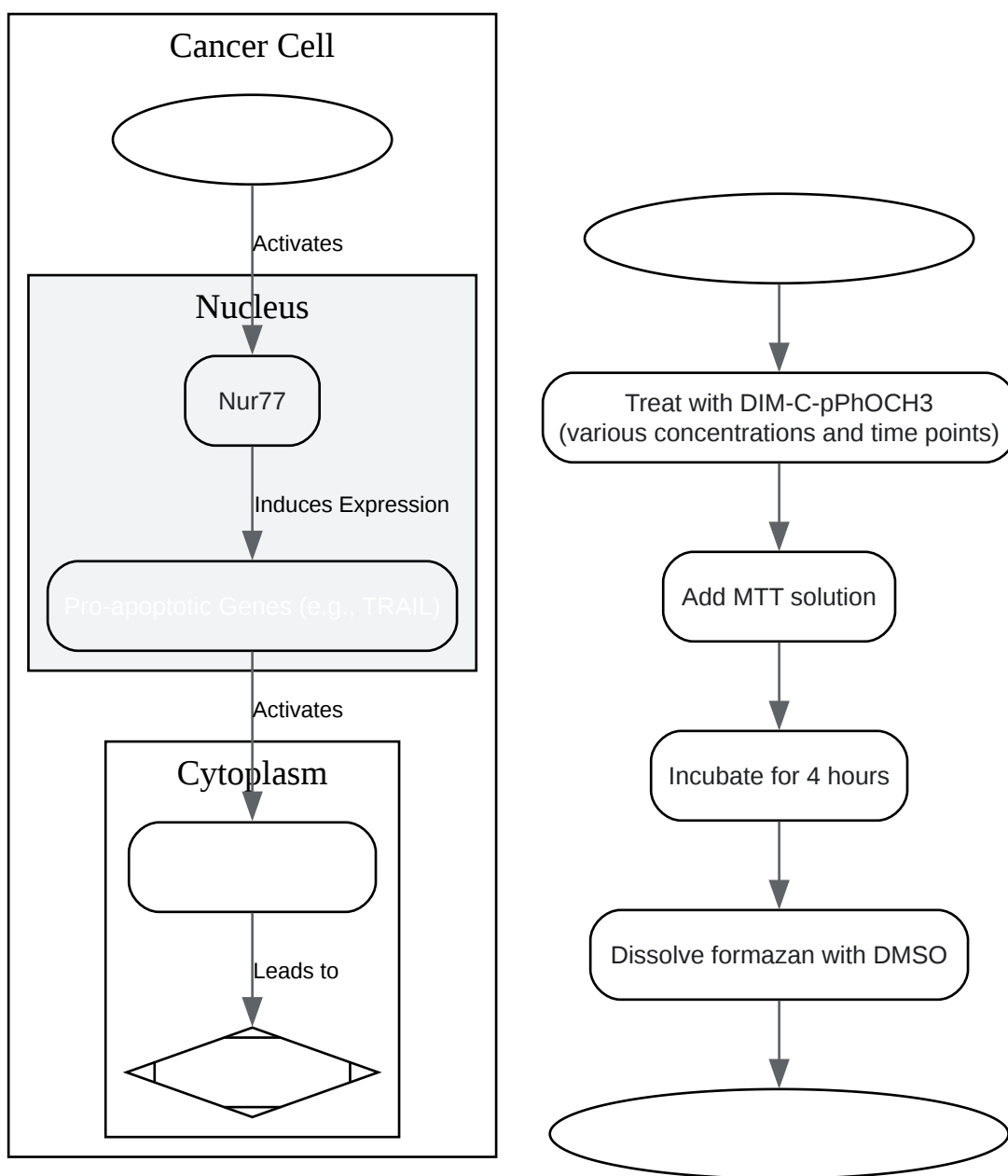
DIM-C-pPhOCH₃, or 1,1-bis(3'-indolyl)-1-(p-methoxyphenyl)methane, is a synthetic derivative of 3,3'-diindolylmethane (DIM). It functions as a potent agonist of the orphan nuclear receptor Nur77 (also known as TR3 or NR4A1)[1][2][3]. This compound has demonstrated significant anti-cancer properties by inducing apoptosis and inhibiting cell proliferation in various cancer cell lines, including those of the colon and pancreas[1][4]. The mechanism of action involves both Nur77-dependent and -independent signaling pathways, making it a valuable tool for cancer research and drug development. These application notes provide detailed protocols for in vitro experiments to investigate the effects of **DIM-C-pPhOCH₃** on cancer cells.

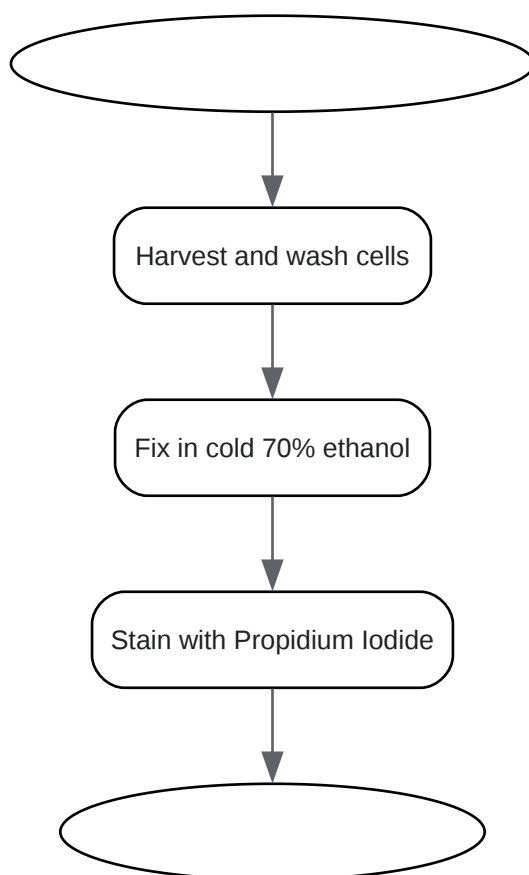
Compound Information

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₀ N ₂ O	
Molecular Weight	352.43 g/mol	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	
Purity	≥98%	
CAS Number	33985-68-1	

Mechanism of Action Overview

DIM-C-pPhOCH3 primarily acts as a Nur77 agonist. Upon activation, nuclear Nur77 can translocate to the mitochondria, where it interacts with Bcl-2, inducing a conformational change that promotes apoptosis. Additionally, **DIM-C-pPhOCH3** can induce apoptosis through Nur77-independent pathways. The compound has been shown to induce the expression of pro-apoptotic genes such as TRAIL (Tumor Necrosis Factor-Related Apoptosis-Inducing Ligand) and Fas Ligand.





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